

Application Notes and Protocols for ONO-0300302 in Cell Culture Experiments

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Compound of Interest

Compound Name: ONO-0300302

Cat. No.: B10819879

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Introduction

ONO-0300302 is a potent and orally active antagonist of the Lysophosphatidic Acid Receptor 1 (LPA1).^{[1][2]} It functions as a slow, tight-binding inhibitor, with its binding affinity for the receptor increasing over time.^{[1][2]} **ONO-0300302** has an IC₅₀ of 0.086 μ M and a K_d of 0.34 nM (at 37 °C after 2 hours).^{[1][2]} Due to its specific mode of action, it is a valuable tool for investigating the physiological and pathological roles of the LPA1 signaling pathway. This document provides detailed protocols for the preparation of **ONO-0300302** for use in cell culture experiments.

Physicochemical and Solubility Data

Proper preparation of **ONO-0300302** is critical for obtaining reliable and reproducible experimental results. The following table summarizes the key physicochemical properties of **ONO-0300302**.

Property	Value	Reference
Molecular Formula	C29H35NO5	[1]
Molecular Weight	477.59 g/mol	[1]
CAS Number	856689-51-5	[1]
Purity	≥99%	[1]
Solubility	DMSO: 220 mg/mL (460.65 mM)	[3]

Experimental Protocols

Materials Required

- **ONO-0300302** powder
- Dimethyl sulfoxide (DMSO), cell culture grade
- Sterile, pyrogen-free polypropylene microcentrifuge tubes
- Sterile, pyrogen-free serological pipettes and pipette tips
- Vortex mixer
- Ultrasonic bath (optional, for aiding dissolution)
- Cell culture medium appropriate for the cell line being used
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Preparation of Stock Solution (10 mM)

It is recommended to prepare a concentrated stock solution of **ONO-0300302** in DMSO, which can then be diluted to the desired working concentration in cell culture medium.

- Calculate the required amount of **ONO-0300302**:

- To prepare 1 mL of a 10 mM stock solution, you will need 0.4776 mg of **ONO-0300302** (Molecular Weight = 477.59).
- Calculation: $0.01 \text{ mol/L} \times 477.59 \text{ g/mol} \times 0.001 \text{ L} = 0.00047759 \text{ g} = 0.4776 \text{ mg}$.
- Weighing:
 - Carefully weigh out the calculated amount of **ONO-0300302** powder in a sterile microcentrifuge tube.
- Dissolution:
 - Add the appropriate volume of DMSO to the tube. For 1 mL of a 10 mM stock, add 1 mL of DMSO.
 - Vortex the solution thoroughly for several minutes until the powder is completely dissolved. Gentle warming in a 37°C water bath or brief sonication can be used to aid dissolution if necessary.^[3]
- Storage:
 - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 - Store the stock solution at -20°C, protected from light.^{[3][4]} When stored properly, the solution is stable for an extended period.

Preparation of Working Solution

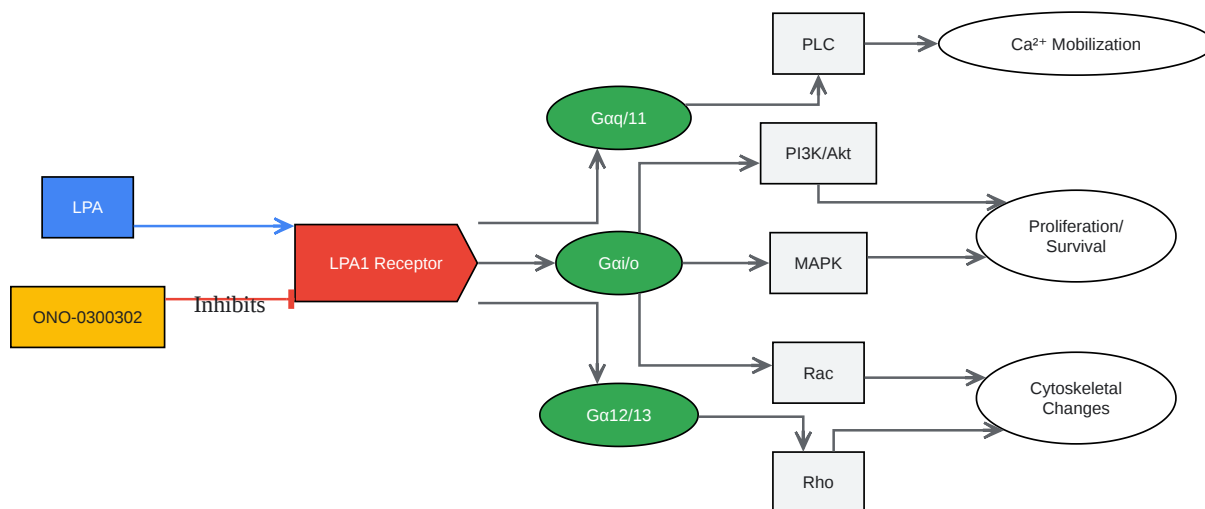
The working solution is prepared by diluting the stock solution into the cell culture medium immediately before use.

- Thaw the Stock Solution:
 - Thaw an aliquot of the 10 mM **ONO-0300302** stock solution at room temperature.
- Dilution:

- Determine the final concentration of **ONO-0300302** required for your experiment.
- Perform a serial dilution of the stock solution in your cell culture medium to achieve the desired final concentration. For example, to prepare a 10 μ M working solution, you would dilute the 10 mM stock solution 1:1000 in the culture medium.
- Important: Ensure that the final concentration of DMSO in the cell culture medium is kept to a minimum (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity. A vehicle control (medium with the same final concentration of DMSO) should always be included in your experiments.
- Application to Cells:
 - Add the freshly prepared working solution to your cell cultures. In some experimental setups, the compound is added at the time of cell seeding and incubated for the desired period.[\[5\]](#)

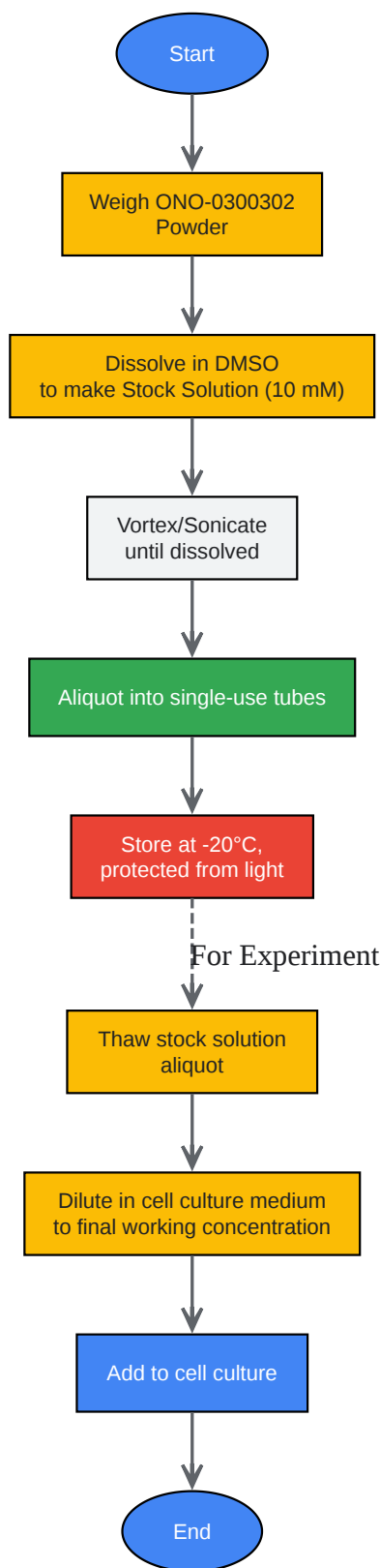
Signaling Pathway and Experimental Workflow

To facilitate a better understanding of **ONO-0300302**'s mechanism of action and its preparation for experimental use, the following diagrams are provided.



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Caption: LPA1 Receptor Signaling Pathway Antagonized by **ONO-0300302**.



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Caption: Experimental Workflow for **ONO-0300302** Solution Preparation.

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